"thermal stability of 4-Chloro-5-hydroxynicotinic acid"

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Compound of Interest

Compound Name:	*4-Chloro-5-hydroxynicotinic acid*
Cat. No.:	*B1647715*

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Technical Whitepaper: Thermo-Structural Integrity of **4-Chloro-5-hydroxynicotinic Acid**

Executive Summary & Chemical Identity

4-Chloro-5-hydroxynicotinic acid (4-Cl-5-OH-NA) is a critical heterocyclic building block, predominantly utilized in the synthesis of tyrosine kinase inhibitors and antiviral agents.[1] Its structural integrity is defined by a "push-pull" electronic system: the electron-withdrawing carboxyl (C3) and chloro (C4) groups compete with the electron-donating hydroxyl group (C5).[1]

Understanding the thermal stability of this molecule is not merely about determining a melting point; it requires managing the competition between lattice energy stabilization (via zwitterionic intermolecular hydrogen bonding) and thermal degradation (primarily decarboxylation).

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Property	Specification
IUPAC Name	4-Chloro-5-hydroxy-3-pyridinecarboxylic acid
CAS Registry	958294-52-5
Molecular Formula	$C_6H_4ClNO_3$
Molecular Weight	173.55 g/mol
Predicted MP/Decomp	>210°C (Decomposition likely prior to melt)
pKa (Predicted)	~3.5 (COOH), ~9.0 (OH)

Theoretical Thermal Profile

To predict and manage the stability of 4-Cl-5-OH-NA, one must understand the forces holding the crystal lattice together versus the forces driving molecular fragmentation.[1]

The Zwitterionic Lattice Effect

Unlike simple organic acids, hydroxynicotinic acids often crystallize in a zwitterionic form where the pyridine nitrogen is protonated by the carboxylic acid (

).

- Impact: This creates a high-energy crystal lattice similar to amino acids.[1] Consequently, the compound does not exhibit a clean solid-to-liquid transition.[1] Instead, it typically undergoes sublimation or decomposition upon reaching critical lattice-breaking temperatures (typically >200°C).

Tautomeric Stability

The 5-hydroxy substitution is unique.[1] Unlike 2- or 4-hydroxypyridines, which rapidly tautomerize to stable pyridones (lactams), the 5-hydroxy isomer cannot form a neutral keto-tautomer without disrupting the aromatic sextet.[1]

- Result: The molecule retains aromatic character, enhancing thermal resistance compared to its 2-hydroxy isomers, but remains susceptible to decarboxylation due to the electron-withdrawing chlorine at C4.[1]

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Mechanistic Degradation Pathways

The primary thermal risk for 4-Cl-5-OH-NA is decarboxylation, catalyzed by the electron-deficient nature of the pyridine ring.[1]

Pathway A: Thermal Decarboxylation

At elevated temperatures (>180°C), the electron-withdrawing chlorine atom at position 4 destabilizes the C3-carboxyl bond.[1] The pyridine ring acts as an electron sink, facilitating the heterolytic cleavage of the C-C bond, releasing CO_2.

Mechanism Visualization:



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Caption: Figure 1. Thermal decarboxylation pathway driven by the electron-withdrawing C4-Chlorine substituent.[1]

Pathway B: Hydrolytic Dechlorination

While less common in dry thermal conditions, the presence of trace moisture at high temperatures can lead to Nucleophilic Aromatic Substitution (

). The C4-Chlorine is activated by the adjacent carboxylic acid (electron-withdrawing), making it a leaving group.[1]

- Product: 4,5-dihydroxynicotinic acid (highly unstable).[1]
- Prevention: Strictly anhydrous storage conditions.

Experimental Characterization Protocols

To validate the stability of a specific batch, do not rely on generic literature values. Use this self-validating workflow.

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Differential Scanning Calorimetry (DSC) & TGA

This dual-method approach distinguishes between moisture loss, solvent release, and actual degradation.

Protocol:

- Instrument: TGA/DSC Synchronous Analyzer (e.g., TA Instruments SDT 650).
- Sample Prep: 5–10 mg of 4-Cl-5-OH-NA in an Alumina pan (Aluminum pans may react with evolved HCl if dechlorination occurs).
- Purge Gas: Dry Nitrogen (

) at 50 mL/min.
- Ramp Rate: 10°C/min from 40°C to 400°C.

Data Interpretation Table:

Signal Type	Temperature Range	Interpretation	Action Required
Endotherm (Broad)	50°C – 110°C	Loss of surface water/solvent.[1]	Dry sample under vacuum.
Weight Loss (Sharp)	180°C – 250°C	Decarboxylation (release).	Critical Limit. Do not process above onset.
Exotherm (Sharp)	>250°C	Gross decomposition/Charring.	Safety hazard.[2][3][4][5][6][7][8]

HPLC Purity Assessment (Post-Stress)

Verify stability after thermal stress (e.g., drying processes).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).[1]
- Mobile Phase: A: 0.1% Phosphoric Acid in Water; B: Acetonitrile.

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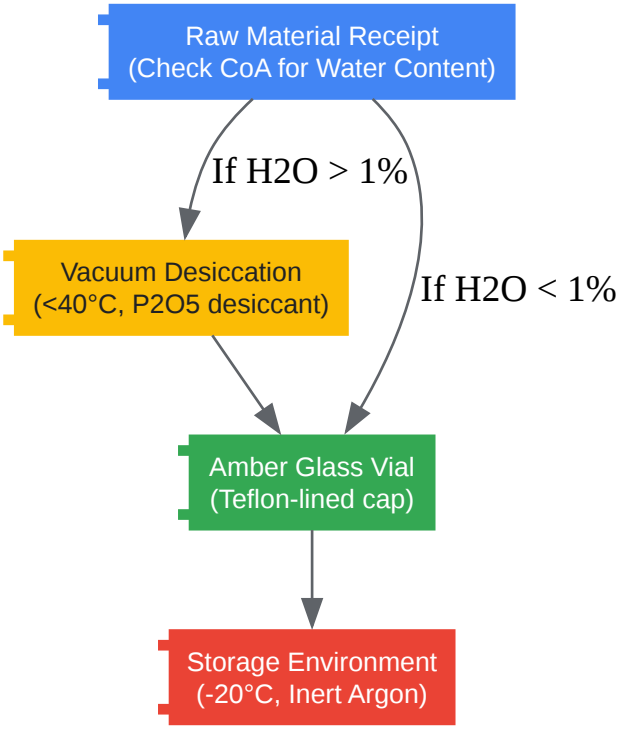
- Gradient: 5% B to 95% B over 15 min.
- Detection: UV at 260 nm (Nicotinic acid characteristic absorption).
- Pass Criteria: < 0.5% increase in 4-chloro-3-pyridinol impurity (decarboxylated product).

Handling & Storage Directives

Based on the thermal and chemical profile, the following storage logic is mandatory for maintaining pharmaceutical-grade purity.

Storage Workflow:



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Caption: Figure 2. Logic flow for minimizing hydrolytic and thermal degradation during storage.

- Temperature: Store at -20°C. While the solid is stable at room temperature for short periods, long-term storage at ambient temperature increases the rate of slow decarboxylation.
- Atmosphere: Argon or Nitrogen overlay is required.

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- Container: Amber glass to prevent photodegradation (common in halogenated pyridines).

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- To cite this document: BenchChem. ["thermal stability of 4-Chloro-5-hydroxynicotinic acid"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1647715/docs#thermal-stability-of-4-chloro-5-hydroxynicotinic-acid]

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